

Essential Guide to the Proper Disposal of IPG7236

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IPG7236
CAS No.: 2756350-91-9
Cat. No.: B15073280

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: A Procedural Overview for Safe Handling and Disposal of **IPG7236**.

This document provides crucial safety and logistical information for the proper disposal of **IPG7236**, a selective and orally active CC chemokine receptor 8 (CCR8) antagonist used in research. Adherence to these procedural guidelines is essential for maintaining laboratory safety and ensuring environmental compliance.

I. Understanding the Compound: IPG7236 Profile

IPG7236 is a research-grade chemical compound with potential biological activity.^[1] As the toxicological properties of this compound have not been fully investigated, it must be treated as a potentially hazardous substance.^[1]

Table 1: Chemical and Physical Properties of **IPG7236**

Property	Value
CAS Number	2756350-91-9
Molecular Formula	C23H31N3O3S
Appearance	White solid
Solubility in Water	0.0 mg/mL
Melting Point	195.5 - 196.5 °C

Source: Axon Medchem Safety Data Sheet[1]

II. Personal Protective Equipment (PPE) and Handling

Prior to handling **IPG7236** for any purpose, including disposal preparation, appropriate personal protective equipment must be worn.

Table 2: Required Personal Protective Equipment (PPE)

Protection Type	Specification
Hand Protection	Chemical resistant gloves
Eye Protection	Appropriate safety glasses
Skin and Body	Laboratory coat
Respiratory	Handle in a fume hood to prevent inhalation

Source: Axon Medchem Safety Data Sheet[1]

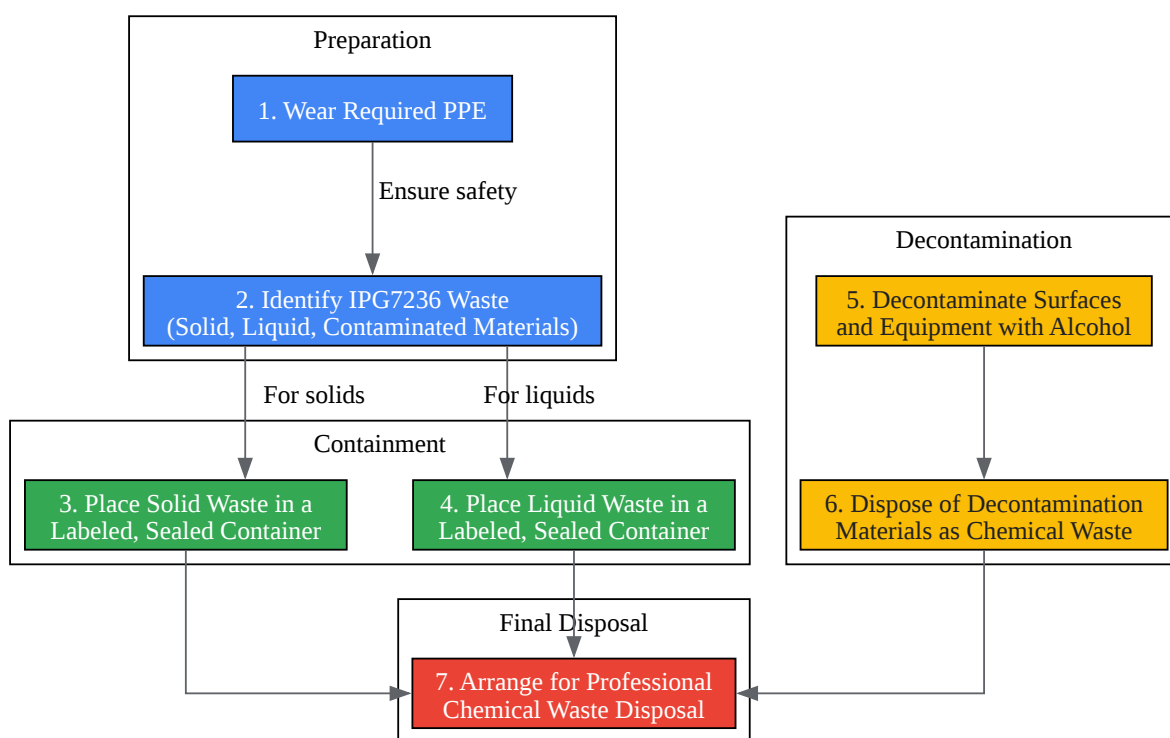
Handling Procedures:

- Avoid contact with eyes, skin, and clothing.[1]
- Avoid repeated or prolonged exposure.[1]
- Use in a chemical fume hood with an independent air supply.[1]

- Store in a properly sealed container under the conditions indicated on the product label.[1]

III. Step-by-Step Disposal and Decontamination Workflow

The following workflow outlines the procedural steps for the safe disposal of **IPG7236** waste and the decontamination of work areas.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. axonmedchem.com \[axonmedchem.com\]](https://www.axonmedchem.com)
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of IPG7236]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15073280/docs#essential-guide-to-the-proper-disposal-of-ipg7236\]](https://www.benchchem.com/product/b15073280/docs#essential-guide-to-the-proper-disposal-of-ipg7236)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check